

Chemical structure and properties of 2-hexyl-3-methylidenebutanedioic acid

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Compound of Interest		
Compound Name:	Hexylitaconic Acid	
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An In-depth Technical Guide to 2-Hexyl-3-Methylidenebutanedioic Acid

Introduction

2-Hexyl-3-methylidenebutanedioic acid is an alkyl derivative of itaconic acid (2-methylidenebutanedioic acid), a bio-based platform chemical with significant industrial and biological relevance.[1][2] While specific experimental data for 2-hexyl-3-methylidenebutanedioic acid is not readily available in public literature, its chemical structure and properties can be largely inferred from the well-characterized parent compound, itaconic acid. This guide provides a comprehensive overview of the predicted chemical structure, properties, potential synthesis, and biological significance of 2-hexyl-3-methylidenebutanedioic acid, drawing upon the extensive research conducted on itaconic acid and its derivatives.

Chemical Structure and Properties

2-Hexyl-3-methylidenebutanedioic acid is a dicarboxylic acid featuring a hexyl group at the 2-position and a methylidene (or methylene) group at the 3-position of a butanedioic acid backbone. The presence of the hexyl group is expected to significantly influence the physicochemical properties of the molecule compared to itaconic acid, primarily by increasing its lipophilicity and molecular weight.

Predicted Physicochemical Properties:



The properties of 2-hexyl-3-methylidenebutanedioic acid are anticipated to be a modification of the known properties of itaconic acid. The introduction of a C6 alkyl chain will likely decrease its water solubility and melting point while increasing its boiling point and octanol-water partition coefficient (LogP).

Table 1: Physicochemical Properties of Itaconic Acid

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₄	[3]
Molecular Weight	130.10 g/mol	[3]
Melting Point	162-168 °C (decomposes)	[4][5]
Boiling Point	268 °C	[5]
Density	1.63 g/cm ³	[4]
Water Solubility	~83 g/L at 20°C	[6][7]
рКаı	3.84 - 3.85	[5][6]
pKa ₂	5.41 - 5.55	[6][7]

Spectroscopic Data for the Itaconic Acid Backbone:

The core spectroscopic features of 2-hexyl-3-methylidenebutanedioic acid would be dominated by the itaconic acid moiety.

Table 2: NMR Spectral Data for Itaconic Acid

Nucleus	Chemical Shift (ppm)	Solvent	Reference
¹H NMR	6.33, 5.85, 3.40	H ₂ O	[8]
¹³ C NMR	183.45, 178.64, 144.47, 124.77, 44.75	D₂O	[8]



For 2-hexyl-3-methylidenebutanedioic acid, additional signals in both ¹H and ¹³C NMR spectra corresponding to the hexyl group would be expected.

Experimental Protocols: Proposed Synthesis

A plausible synthetic route to 2-hexyl-3-methylidenebutanedioic acid would involve the alkylation of an itaconate diester followed by hydrolysis. A detailed hypothetical protocol is provided below.

Proposed Synthesis of 2-Hexyl-3-Methylidenebutanedioic Acid:

Step 1: Diethyl Itaconate Formation Itaconic acid is first converted to its diethyl ester to protect the carboxylic acid groups and facilitate the subsequent alkylation reaction.

- Materials: Itaconic acid, absolute ethanol, concentrated sulfuric acid, anhydrous sodium sulfate, diethyl ether.
- Procedure:
 - A mixture of itaconic acid (1 mole), absolute ethanol (5 moles), and a catalytic amount of concentrated sulfuric acid is refluxed for 4-6 hours.
 - The reaction mixture is cooled, and the excess ethanol is removed under reduced pressure.
 - The residue is dissolved in diethyl ether and washed with saturated sodium bicarbonate solution and then with brine.
 - The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield diethyl itaconate.

Step 2: Alkylation of Diethyl Itaconate The diethyl itaconate is then alkylated with 1-bromohexane using a suitable base.

- Materials: Diethyl itaconate, 1-bromohexane, lithium diisopropylamide (LDA), tetrahydrofuran (THF), ammonium chloride solution.
- Procedure:



- A solution of diethyl itaconate (1 mole) in anhydrous THF is cooled to -78°C under an inert atmosphere.
- A solution of LDA (1.1 moles) in THF is added dropwise, and the mixture is stirred for 1 hour at -78°C.
- 1-Bromohexane (1.2 moles) is added dropwise, and the reaction is allowed to warm to room temperature and stirred overnight.
- The reaction is quenched with a saturated aqueous solution of ammonium chloride.
- The product is extracted with diethyl ether, and the combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product, diethyl 2-hexyl-3-methylidenebutanedioate, is purified by column chromatography.

Step 3: Hydrolysis to 2-Hexyl-3-Methylidenebutanedioic Acid The final step is the hydrolysis of the diester to the dicarboxylic acid.

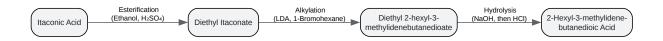
 Materials: Diethyl 2-hexyl-3-methylidenebutanedioate, sodium hydroxide, ethanol, hydrochloric acid.

Procedure:

- The purified diester (1 mole) is dissolved in a mixture of ethanol and water containing an excess of sodium hydroxide (2.5 moles).
- The mixture is refluxed for 4-6 hours until the hydrolysis is complete (monitored by TLC).
- The ethanol is removed under reduced pressure, and the aqueous solution is cooled in an ice bath.
- The solution is acidified with concentrated hydrochloric acid to a pH of approximately 1-2, leading to the precipitation of the product.



• The solid is collected by filtration, washed with cold water, and dried under vacuum to yield 2-hexyl-3-methylidenebutanedioic acid.



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Proposed synthesis workflow for 2-hexyl-3-methylidenebutanedioic acid.

Biological Activity and Signaling Pathways

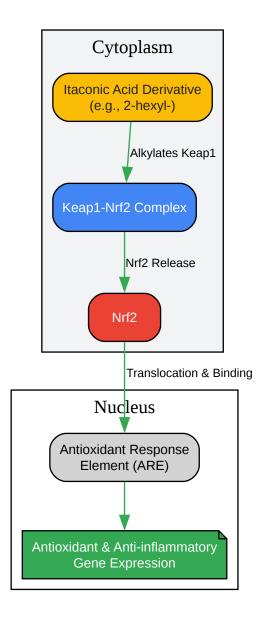
Itaconic acid is a key immunometabolite with well-documented antimicrobial and anti-inflammatory properties.[9][10] It is produced in mammalian immune cells, particularly macrophages, during inflammation.[11] The introduction of a hexyl group to the itaconic acid backbone would likely modulate these biological activities. The increased lipophilicity could enhance cell membrane permeability, potentially leading to altered potency and pharmacokinetics.

Key Signaling Pathways Involving Itaconic Acid:

- Nrf2 Activation: Itaconic acid is known to activate the transcription factor Nrf2 (Nuclear factor erythroid 2-related factor 2) by alkylating Keap1, a negative regulator of Nrf2.[11][12] This leads to the expression of antioxidant and anti-inflammatory genes.[12]
- Inhibition of Succinate Dehydrogenase (SDH): Itaconate can inhibit the Krebs cycle enzyme SDH, leading to an accumulation of succinate and subsequent metabolic reprogramming that can dampen inflammatory responses.[12][13]
- Antimicrobial Activity: Itaconic acid inhibits isocitrate lyase, a key enzyme in the glyoxylate shunt of many pathogenic bacteria, thereby preventing their growth.[10][14]

The 2-hexyl derivative is hypothesized to interact with these same pathways, although the extent of its activity would require experimental validation.





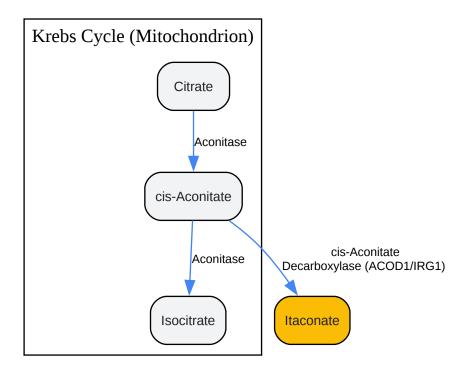
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Activation of the Nrf2 antioxidant pathway by itaconic acid derivatives.

Biosynthesis of the Itaconate Backbone:

The itaconate core of the molecule is naturally synthesized from the Krebs cycle intermediate cis-aconitate.





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